

Precision Analytics: Specific Optical Rotation of L-Proline Methyl Ester HCl

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Compound of Interest

Compound Name: (S)-Methyl 2-(pyrrolidin-2-yl)acetate

CAS No.: 53912-83-7

Cat. No.: B3181102

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Executive Summary: The "True" Value

In the asymmetric synthesis of pharmaceuticals, L-Proline Methyl Ester Hydrochloride (CAS 2133-40-6) is a linchpin chiral building block.^[1] Its purity dictates the enantiomeric excess (ee) of downstream products. However, conflicting data in commercial catalogs can lead to costly QC failures.

The Definitive Standard: For high-purity (>98%) L-Proline Methyl Ester HCl, the specific optical rotation (

) is levorotatory in aqueous solution.

Parameter	Standard Value	Condition
Specific Optical Rotation	-31.0° to -33.0°	c = 1.0, H ₂ O, 20°C
Sign Convention	Negative (-)	In Water
Critical Warning	Solvent Dependent	Sign may invert or shift drastically in alcohols (MeOH/EtOH).

Why This Matters: A common error is referencing the rotation of the free acid (L-Proline,) or relying on catalog data that aggregates inconsistent solvent conditions. This guide provides the validated baseline and compares it against stable alternatives to ensure your Certificate of Analysis (CoA) reflects reality.

Comparative Analysis: The Ester vs. Alternatives

To validate your material, you must distinguish it from its hydrolyzed breakdown product (L-Proline) and its more stable analogs.

Table 1: Optical Rotation Benchmarks

Compound	CAS	(Typical)	Solvent	Stability Profile
L-Proline Methyl Ester HCl	2133-40-6	-31° to -33°	H ₂ O	Hygroscopic; Prone to hydrolysis
L-Proline (Free Acid)	147-85-3	-84° to -86°	H ₂ O	Very Stable
L-Proline t-Butyl Ester HCl	5497-76-7	-33° to -42°	EtOH	Higher steric stability
L-Proline Benzyl Ester HCl	16677-33-1	-40° to -43°	MeOH	Used for C-term protection

Technical Insight: If your measured rotation for L-Proline Methyl Ester HCl starts drifting more negative (e.g., from -32° towards -50°), your sample is likely hydrolyzing. The free acid has a

much larger negative rotation (-85°), so even partial hydrolysis significantly skews the result.

The Variable Matrix: Why Values Fluctuate

Optical rotation is not a static number; it is a response function of the environment.

A. The Solvent Trap (Water vs. Methanol)

Unlike many chiral centers that maintain their sign, proline derivatives are sensitive to solvation shells.

- In Water: The hydrochloride salt is fully dissociated. The rotation is reliably -31° to -33° .
- In Methanol: Commercial data is contradictory, with some sources citing low positive values () or inconsistent negative values.
- Recommendation: Always perform QC in distilled water to match the primary pharmacopeial and reagent standards (TCI, Thermo, ChemicalBook). Avoid methanol for QC unless you have an internal standard established.

B. Concentration Effects

- Standard ($c=1$): 1g/100mL. Most literature values are based on this.
- Dilute ($c=0.5$): Often used for expensive samples. Note that specific rotation is not perfectly linear with concentration for amino acid salts due to ionic strength changes. Always report c alongside your value.

Validated Experimental Protocol

This protocol minimizes errors caused by hygroscopicity and hydrolysis.

Step 1: Sample Preparation

- Dry the Sample: L-Proline Methyl Ester HCl is hygroscopic. Dry in a vacuum desiccator over for 2 hours if the bottle has been opened previously.
- Weighing: Accurately weigh 1.000 g of sample.

- Solvation: Dissolve in distilled water (pH ~5.5-7.0) in a 100 mL volumetric flask.
 - Note: Do not use heat to dissolve; it accelerates hydrolysis.

Step 2: Instrument Blanking

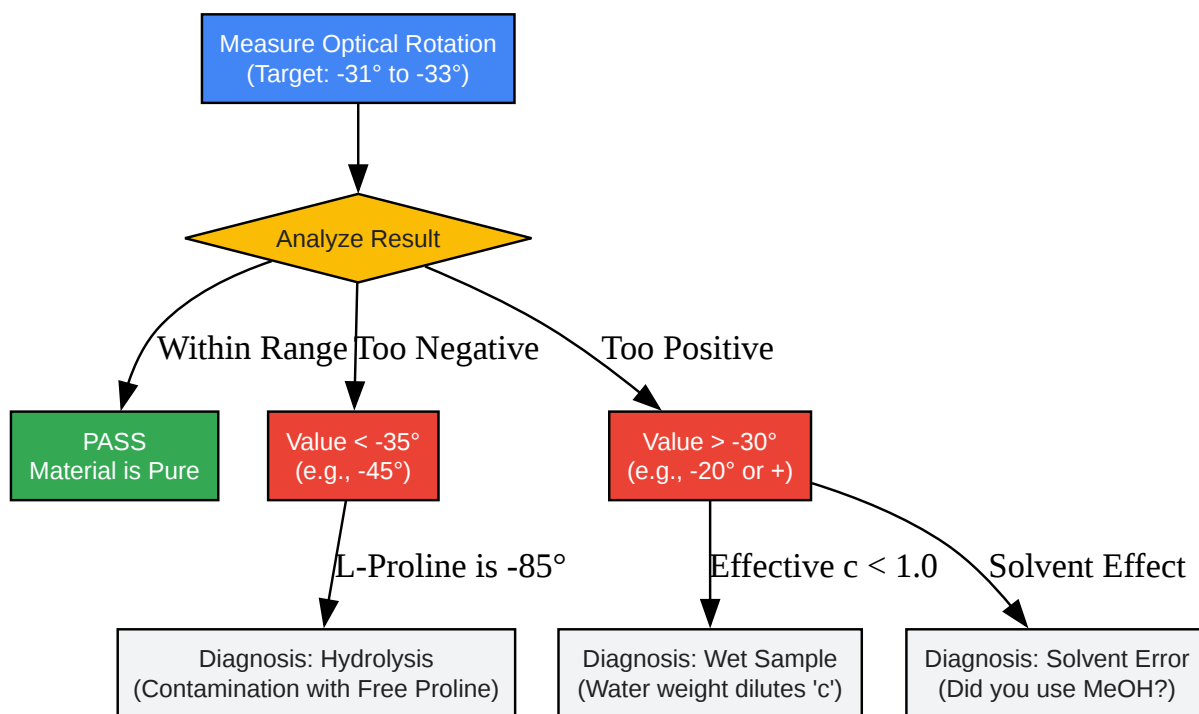
- Warm up the polarimeter (Sodium D-line, 589 nm) for 15 minutes.
- Fill the 1 dm (100 mm) cell with pure solvent (water).
- Check for air bubbles in the light path (trap them in the bubble trap).
- Zero the instrument.

Step 3: Measurement

- Rinse the cell twice with the sample solution.
- Fill the cell. Ensure temperature is equilibrated to $20^{\circ}\text{C} \pm 0.5^{\circ}\text{C}$.
- Take 5 readings and average them.
- Calculation:
 - : Observed rotation (degrees)[[2](#)]
 - : Path length (dm) [Standard = 1 dm]
 - : Concentration (g/mL) [Standard = 0.01 g/mL for c=1]

Troubleshooting & Logic Flow

Use this decision tree to diagnose out-of-spec (OOS) results.



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Figure 1: Diagnostic logic for evaluating optical rotation deviations in L-Proline Methyl Ester HCl.

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